

Preliminary Studies on Koavone for Disease Treatment: A Review of Available Literature

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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A comprehensive search of publicly available scientific literature and research databases has revealed no preliminary studies on the use of **Koavone** for the treatment or management of any specific disease. **Koavone** is consistently identified as a synthetic fragrance ingredient, primarily used in perfumes, cosmetics, and other scented products.

Manufactured by International Flavors & Fragrances (IFF), **Koavone** is described as an aromachemical with a complex scent profile, characterized by woody, floral, amber, and violet notes.^{[1][2][3][4]} Its application is confined to the fragrance industry, where it is valued for its diffusive nature and its ability to enhance amber and floral accords in fragrance compositions.^{[1][2][5][6]}

The request for an in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams related to **Koavone**'s therapeutic effects, cannot be fulfilled at this time due to the absence of relevant research. The scientific literature does not contain any information on the pharmacological properties of **Koavone**, its mechanism of action in a disease context, or any preclinical or clinical investigations into its potential therapeutic applications.

While the search did yield information on various signaling pathways associated with other chemical compounds, such as flavones, in the context of cancer research, there is no established link or published study connecting **Koavone** to these or any other cellular signaling pathways related to disease.^{[7][8]}

In summary, based on the available information, **Koavone**'s application is limited to the field of perfumery. There is no scientific evidence to suggest that it has been investigated for any medicinal purposes. Therefore, the creation of a technical whitepaper on its use in disease treatment is not possible.

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References

- 1. (Z)-woody amylene, 81786-73-4 [thegoodsentscompany.com]
- 2. fraterworks.com [fraterworks.com]
- 3. iff.com [iff.com]
- 4. Perfumers Apprentice - Koavone® (IFF) ** [shop.perfumersapprentice.com]
- 5. Koavone (IFF) - Hekserij [eng.hekserij.nl]
- 6. Koavone Manufacturer | Floral Muguet Aroma Ingredient [chemicalbull.com]
- 7. Flavones: Six Selected Flavones and Their Related Signaling Pathways That Induce Apoptosis in Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
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